In-Depth Technical Guide: 2-(4-Aminophenyl)-2-methylpropanenitrile (CAS 115279-57-7)

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Compound of Interest	
Compound Name:	*2-(4-Aminophenyl)-2-methylpropanenitrile*
CAS No.:	*115279-57-7*
Cat. No.:	*B175465*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(4-Aminophenyl)-2-methylpropanenitrile**, a key intermediate in the synthesis of targeted therapeutics. This document details its chemical and physical properties, a detailed synthesis protocol, safety information, and its crucial role in the development of inhibitors for critical signaling pathways in cancer and other diseases.

Chemical and Physical Properties

2-(4-Aminophenyl)-2-methylpropanenitrile is a light yellow to light brown crystalline solid.[1] Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use and experimental planning.

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Property	Value	Reference
CAS Number	115279-57-7	[1][2][3]
Molecular Formula	$C_{10}H_{12}N_2$	[1][3]
Molecular Weight	160.22 g/mol	[1][3]
Appearance	Light brown to off-white solid	[1]
Boiling Point	173-174 °C (at 10 Torr)	[1][2]
Density	1.055 ± 0.06 g/cm³ (Predicted)	[1][2]
pKa	3.63 ± 0.10 (Predicted)	[1][2]
Storage Temperature	2–8 °C, under inert gas (Nitrogen or Argon)	[1][2]

Synthesis

The primary route for the synthesis of **2-(4-Aminophenyl)-2-methylpropanenitrile** involves the reduction of its nitro precursor, 2-methyl-2-(4-nitrophenyl)propanenitrile. A detailed experimental protocol is provided below.

Experimental Protocol: Synthesis of 2-(4-Aminophenyl)-2-methylpropanenitrile

This protocol details the reduction of 2-methyl-2-(4-nitrophenyl)propanenitrile to **2-(4-Aminophenyl)-2-methylpropanenitrile**.

Materials:

- 2-methyl-2-(4-nitrophenyl)propanenitrile
- Ethyl acetate
- Stannous chloride dihydrate ($SnCl_2 \cdot 2H_2O$)
- Aqueous sodium carbonate solution

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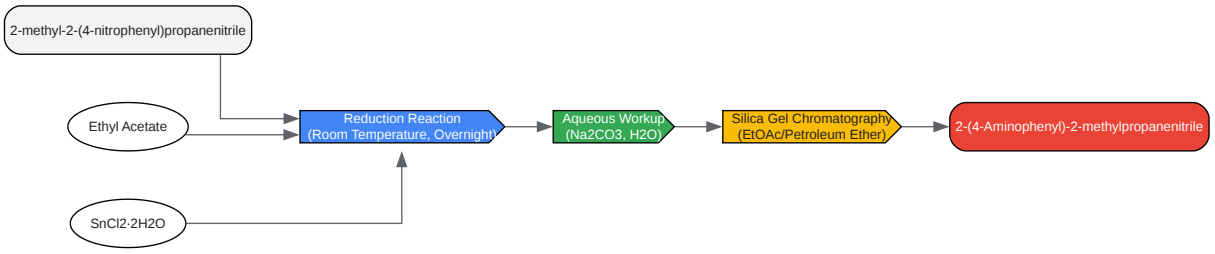
- Water (deionized)
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Petroleum ether

Procedure:

- In a suitable reaction vessel, dissolve 2-methyl-2-(4-nitrophenyl)propanenitrile (1.0 mmol) in ethyl acetate (20 mL).
- To this solution, add stannous chloride dihydrate (3.52 g, 15.86 mmol).
- Stir the reaction mixture at room temperature overnight.
- Upon completion of the reaction (monitor by TLC), carefully alkalize the reaction mixture with an aqueous sodium carbonate solution.
- Separate the organic layer.
- Wash the organic layer with water.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a mixture of ethyl acetate and petroleum ether (1:9 v/v) as the eluent.
- The final product, **2-(4-aminophenyl)-2-methylpropanenitrile**, is obtained as an oil with a reported yield of 89%.[1]

Synthesis Workflow

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Caption: Synthesis workflow for **2-(4-Aminophenyl)-2-methylpropanenitrile**.

Role in Drug Development

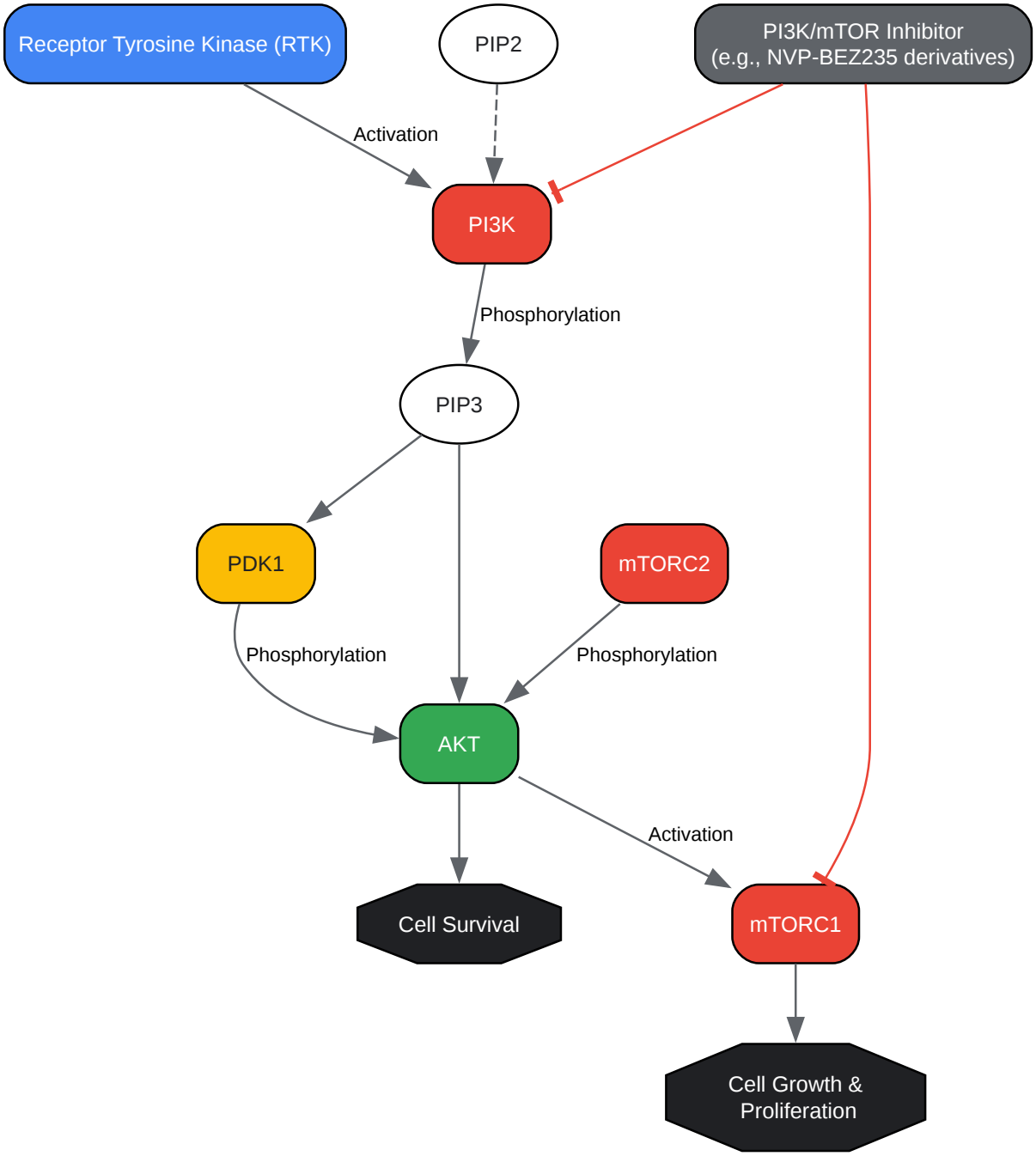
2-(4-Aminophenyl)-2-methylpropanenitrile serves as a crucial building block in the synthesis of inhibitors targeting key signaling pathways implicated in cancer and other diseases.[1] Its primary applications are in the development of PI3K/mTOR inhibitors and Menin-MLL interaction inhibitors.

Intermediate for PI3K/mTOR Inhibitors

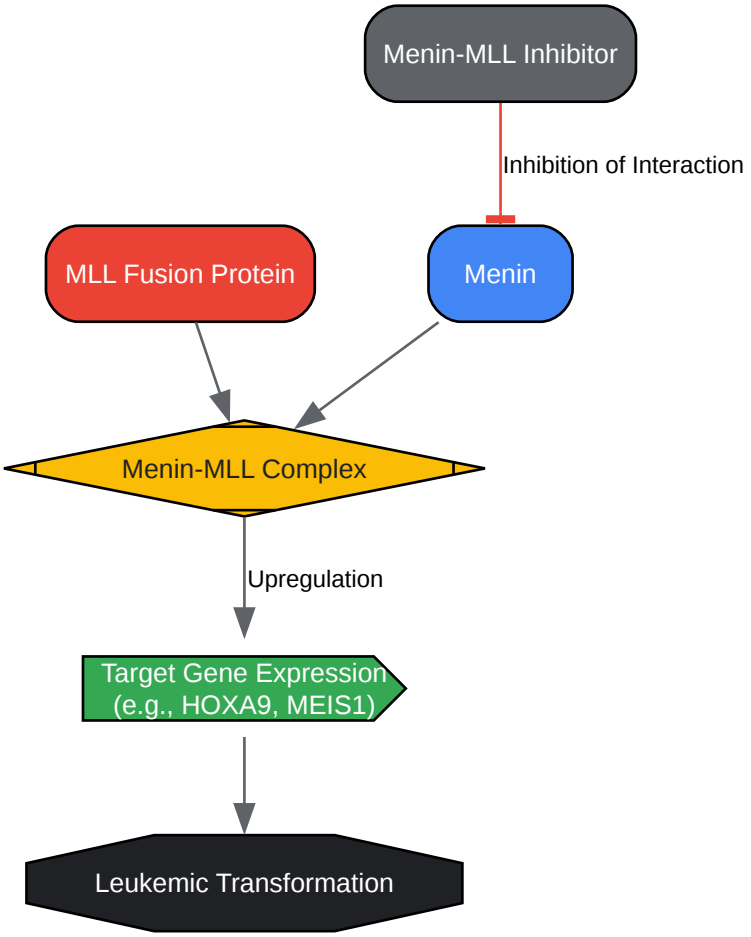
The Phosphoinositide 3-kinase (PI3K)/protein kinase B (Akt)/mammalian target of rapamycin (mTOR) pathway is a central regulator of cell growth, proliferation, and survival. Its dysregulation is a common feature in many cancers. **2-(4-Aminophenyl)-2-methylpropanenitrile** is a key intermediate in the synthesis of quinoline-based PI3K/mTOR inhibitors, such as derivatives of NVP-BEZ235.[3]

The synthesis of these inhibitors typically involves the reaction of **2-(4-aminophenyl)-2-methylpropanenitrile** with a substituted quinoline derivative, such as 6-bromo-4-chloro-3-nitroquinoline, to form a more complex intermediate.[3] This intermediate then undergoes further modifications to yield the final active pharmaceutical ingredient.

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